

An In-depth Technical Guide on (4-bromo-1,2-phenylene)dimethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	(4-bromo-1,2-phenylene)dimethanol
Cat. No.:	B179665

[Get Quote](#)

This guide provides detailed information on the chemical properties, synthesis, and experimental workflow for **(4-bromo-1,2-phenylene)dimethanol**, a compound of interest for researchers and professionals in the field of drug development and chemical synthesis.

Chemical Data Summary

The fundamental chemical properties of **(4-bromo-1,2-phenylene)dimethanol** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₉ BrO ₂	
Molecular Weight	217.06 g/mol	
CAS Number	171011-37-3	[1]
Synonyms	4-bromo-1,2-benzenedimethanol	

Experimental Protocols

Synthesis of **(4-bromo-1,2-phenylene)dimethanol**[\[1\]](#)

This section details the experimental procedure for the synthesis of **(4-bromo-1,2-phenylene)dimethanol** from 5-bromoisobenzofuran-1,3-dione.

Materials:

- 5-bromoisobenzofuran-1,3-dione
- Anhydrous toluene
- 1 M diisobutylaluminum hydride (DIBAL-H) in toluene
- 10% aqueous hydrochloric acid
- Ethyl acetate
- Saturated saline solution
- Anhydrous magnesium sulfate
- Diatomaceous earth
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- A solution of 5-bromoisobenzofuran-1,3-dione (106 mg, 0.47 mmol) in anhydrous toluene is prepared.
- Under ice-bath cooling, a 1 M toluene solution of diisobutylaluminum hydride (DIBAL-H) (3 mL, 3 mmol) is slowly added to the solution.
- The reaction mixture is stirred at room temperature for 1.5 hours.
- Subsequently, 10% aqueous hydrochloric acid solution (0.7 mL) is slowly added at 0°C.

- The reaction mixture is diluted with toluene (1 mL) and stirring is continued at room temperature for 1 hour.
- The mixture is filtered through diatomaceous earth.
- The filtrate is extracted with ethyl acetate (3 x 20 mL).
- The combined organic phases are washed with saturated saline solution (10 mL).
- The organic layer is dried over anhydrous magnesium sulfate and then concentrated under reduced pressure.
- The resulting residue is purified by silica gel column chromatography using a 1:1 mixture of hexane and ethyl acetate as the eluent.
- The final product, **(4-bromo-1,2-phenylene)dimethanol**, is obtained as a colorless solid (89 mg, 91% yield).

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **(4-bromo-1,2-phenylene)dimethanol**.



[Click to download full resolution via product page](#)

Synthesis workflow for **(4-bromo-1,2-phenylene)dimethanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (4-bromo-1,2-phenylene)dimethanol | 171011-37-3 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on (4-bromo-1,2-phenylene)dimethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b179665#4-bromo-1-2-phenylene-dimethanol-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com